

Spectroscopic Data for 5-(2-Fluorophenyl)-5-oxopentanoic Acid Remains Elusive

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Compound of Interest

Compound Name: 5-(2-Fluorophenyl)-5-oxopentanoic acid

Cat. No.: B170440

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A comprehensive search for the ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectral data of **5-(2-Fluorophenyl)-5-oxopentanoic acid** has yielded no specific experimental results for this compound. Despite extensive inquiries through scientific databases and chemical supplier information, detailed NMR characterization for this particular ortho-fluorinated phenyl derivative is not publicly available at this time.

While general physical and chemical properties for **5-(2-Fluorophenyl)-5-oxopentanoic acid** are documented, including its molecular formula ($\text{C}_{11}\text{H}_{11}\text{FO}_3$) and CAS number (199664-70-5), the specific NMR data which is crucial for structural elucidation and confirmation, remains unpublished in the searched resources. Information regarding related isomers, such as 5-(4-Fluorophenyl)-5-oxopentanoic acid, is more readily found, but this does not suffice for the precise analytical requirements of the requested technical guide.

The absence of this core data precludes the creation of a detailed technical whitepaper as requested. The foundational elements for such a document, namely the quantitative NMR data and the associated experimental protocols for its acquisition, are unavailable.

For researchers and scientists in drug development, the typical workflow for characterizing a novel or commercially available compound like **5-(2-Fluorophenyl)-5-oxopentanoic acid** would involve the experimental acquisition of its NMR spectra. A generalized workflow for such a process is outlined below.

General Experimental Workflow for NMR Spectroscopy

A standard approach to obtaining ^1H and ^{13}C NMR spectra for a chemical compound is depicted in the following workflow diagram. This process is fundamental in analytical chemistry for the structural analysis of organic molecules.



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Caption: Generalized workflow for acquiring and processing NMR spectra.

Without the foundational ^1H and ^{13}C NMR data for **5-(2-Fluorophenyl)-5-oxopentanoic acid**, a detailed analysis and the creation of the requested in-depth technical guide is not feasible. Further experimental work would be required to generate this data.

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